

Application Notes and Protocols for Usp7-IN-10

In Vitro Enzyme Assay

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Compound of Interest

Compound Name: *Usp7-IN-10*

Cat. No.: *B15583097*

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These application notes provide a detailed protocol for conducting an in vitro enzyme assay to determine the inhibitory activity of **Usp7-IN-10** against the deubiquitinating enzyme USP7.

Introduction

Ubiquitin-specific protease 7 (USP7) is a deubiquitinating enzyme that plays a crucial role in regulating the stability of various proteins involved in critical cellular processes, including the p53-MDM2 tumor suppressor pathway.[1][2] Dysregulation of USP7 activity is implicated in the progression of several cancers, making it an attractive therapeutic target.[3][4] **Usp7-IN-10** is a potent and selective inhibitor of USP7.[5][6] This document outlines a fluorescence-based in vitro enzyme assay to quantify the inhibitory potency of **Usp7-IN-10**.

The assay principle is based on the cleavage of a fluorogenic ubiquitin substrate, such as Ubiquitin-7-amido-4-methylcoumarin (Ub-AMC), by USP7.[7] Upon cleavage, the free AMC fluorophore is released, resulting in a measurable increase in fluorescence intensity. The

inhibitory effect of **Usp7-IN-10** is determined by quantifying the reduction in fluorescence signal in the presence of the compound.

Data Presentation

Table 1: Quantitative Data for **Usp7-IN-10** In Vitro Enzyme Assay

Parameter	Value	Notes
Inhibitor		
Compound Name	Usp7-IN-10	
IC50	13.39 nM	Half-maximal inhibitory concentration against USP7. [5] [6]
Enzyme		
Enzyme	Recombinant Human USP7	
Typical Concentration	0.5 - 5 nM	Optimal concentration should be determined empirically to ensure linear reaction kinetics. [8] [9]
Substrate		
Substrate Name	Ubiquitin-AMC (Ub-AMC) or Ubiquitin-Rhodamine 110 (Ub-Rho110)	
Typical Concentration	100 - 500 nM	Concentration should be near the K_M for accurate IC50 determination. [8]
Assay Conditions		
Assay Buffer	50 mM Tris-HCl, pH 7.5, 100 mM NaCl, 5 mM DTT, 0.1% (w/v) CHAPS	Example buffer, conditions may need optimization. [9]
Incubation Time	30 minutes (pre-incubation), 60 minutes (reaction)	Timings may require optimization based on enzyme and substrate concentrations.
Temperature	Room Temperature (approx. 25°C)	

Final DMSO Conc.	≤ 1%	High concentrations of DMSO may inhibit enzyme activity.[8]
Detection		
Instrument	Fluorescence Plate Reader	
Excitation/Emission (Ub-AMC)	~350-380 nm / ~440-460 nm	[7]
Excitation/Emission (Ub-Rho110)	~485 nm / ~528 nm	

Experimental Protocols

Materials and Reagents

- Recombinant Human USP7 Enzyme
- **Usp7-IN-10**
- Fluorogenic Substrate: Ubiquitin-AMC (Ub-AMC) or Ubiquitin-Rhodamine 110 (Ub-Rho110)
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.5, 100 mM NaCl, 5 mM DTT, 0.1% (w/v) CHAPS)
- Dimethyl Sulfoxide (DMSO)
- Black, flat-bottom 96- or 384-well assay plates
- Fluorescence Plate Reader

Stock Solution Preparation

- **Usp7-IN-10**: Prepare a 10 mM stock solution in 100% DMSO. Store at -20°C or -80°C.
- USP7 Enzyme: Prepare a stock solution in an appropriate buffer (as recommended by the supplier). Aliquot and store at -80°C. Avoid repeated freeze-thaw cycles.
- Substrate: Prepare a stock solution of Ub-AMC or Ub-Rho110 in DMSO. Protect from light and store at -20°C.

Experimental Workflow Diagram



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Caption: Workflow for the in vitro determination of **Usp7-IN-10** inhibitory activity.

Step-by-Step Protocol

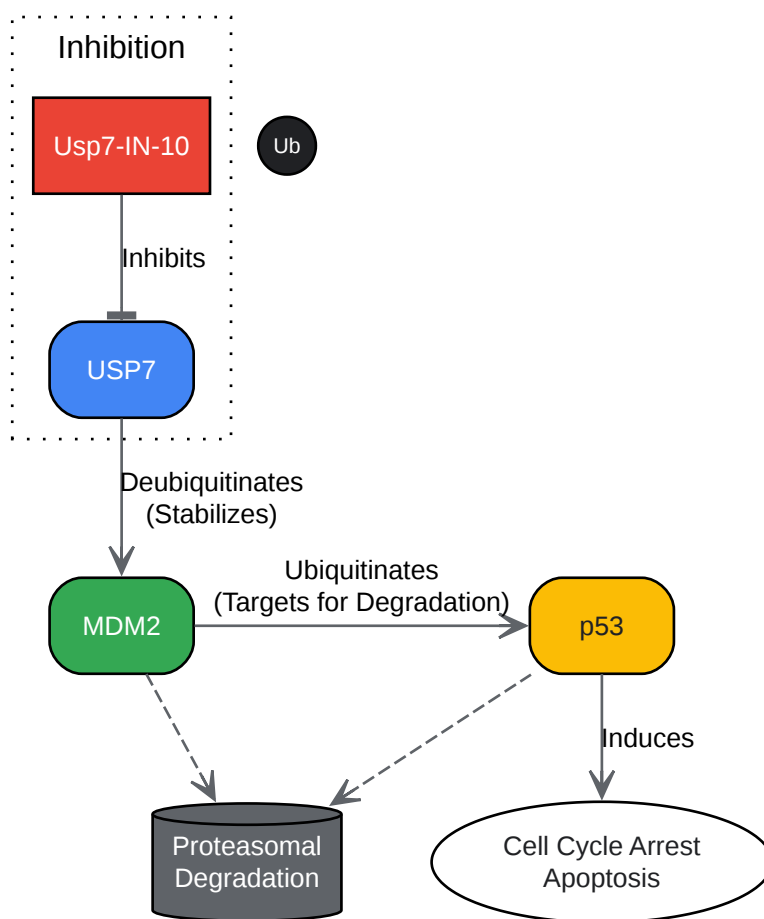
- Prepare **Usp7-IN-10** Dilutions:
 - Perform a serial dilution of the 10 mM **Usp7-IN-10** stock solution in DMSO to create a range of concentrations (e.g., from 1 mM to 10 nM).
 - Further dilute these intermediate concentrations into the assay buffer to achieve the final desired concentrations in the assay plate. Ensure the final DMSO concentration remains constant across all wells and does not exceed 1%.
- Assay Plate Setup:
 - Add the diluted **Usp7-IN-10** or DMSO (for vehicle control) to the wells of a black assay plate.
 - Include wells for "no enzyme" control (assay buffer and substrate only) to determine background fluorescence.
 - Add the USP7 enzyme, diluted to its final concentration in assay buffer, to all wells except the "no enzyme" controls.
- Pre-incubation:
 - Gently mix the contents of the plate.
 - Incubate the plate at room temperature for 30 minutes to allow **Usp7-IN-10** to bind to the USP7 enzyme.
- Reaction Initiation and Measurement:
 - Initiate the enzymatic reaction by adding the fluorogenic substrate (Ub-AMC or Ub-Rho110), diluted to its final concentration in assay buffer, to all wells.
 - Immediately place the plate in a fluorescence plate reader.
 - Measure the fluorescence intensity at appropriate excitation and emission wavelengths. The measurement can be performed kinetically over a period of time (e.g., 60 minutes) or

as an endpoint reading after a fixed incubation time.

- Data Analysis:
 - Subtract the background fluorescence (from "no enzyme" wells) from all other readings.
 - Determine the rate of reaction for each well from the kinetic data or use the endpoint fluorescence values.
 - Calculate the percent inhibition for each concentration of **Usp7-IN-10** using the following formula: % Inhibition = $[1 - (\text{Signal with Inhibitor} / \text{Signal of Vehicle Control})] \times 100$
 - Plot the percent inhibition against the logarithm of the **Usp7-IN-10** concentration.
 - Fit the data to a four-parameter logistic equation to determine the IC50 value.

Signaling Pathway Context

USP7 is a key regulator of the MDM2-p53 signaling pathway. Under normal cellular conditions, USP7 deubiquitinates and stabilizes MDM2, an E3 ubiquitin ligase that targets the tumor suppressor p53 for proteasomal degradation. Inhibition of USP7 by compounds like **Usp7-IN-10** leads to the destabilization and degradation of MDM2. This results in the accumulation and activation of p53, which can then induce cell cycle arrest and apoptosis in cancer cells.



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Caption: The USP7-MDM2-p53 signaling pathway and the inhibitory action of **Usp7-IN-10**.

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